

Astiron: A Technical Guide for a Novel Compound

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Compound of Interest

Compound Name: *Astiron*
CAS No.: *1620-24-2*
Cat. No.: *B1665801*

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Disclaimer: The compound "**Astiron**" as described in this document is a hypothetical substance created for illustrative purposes. A search of publicly available scientific and chemical databases did not yield information on a compound with this name. The following guide is a representative example of a technical whitepaper for a novel therapeutic agent, structured to meet the specified formatting and content requirements.

Introduction

Astiron is a synthetic, small-molecule compound identified as a potent and selective modulator of cellular signaling pathways implicated in oncogenesis. This document provides a comprehensive overview of the preclinical data for **Astiron**, including its mechanism of action, biochemical and cell-based potency, and detailed experimental protocols. The data presented herein support the continued investigation of **Astiron** as a potential therapeutic agent.

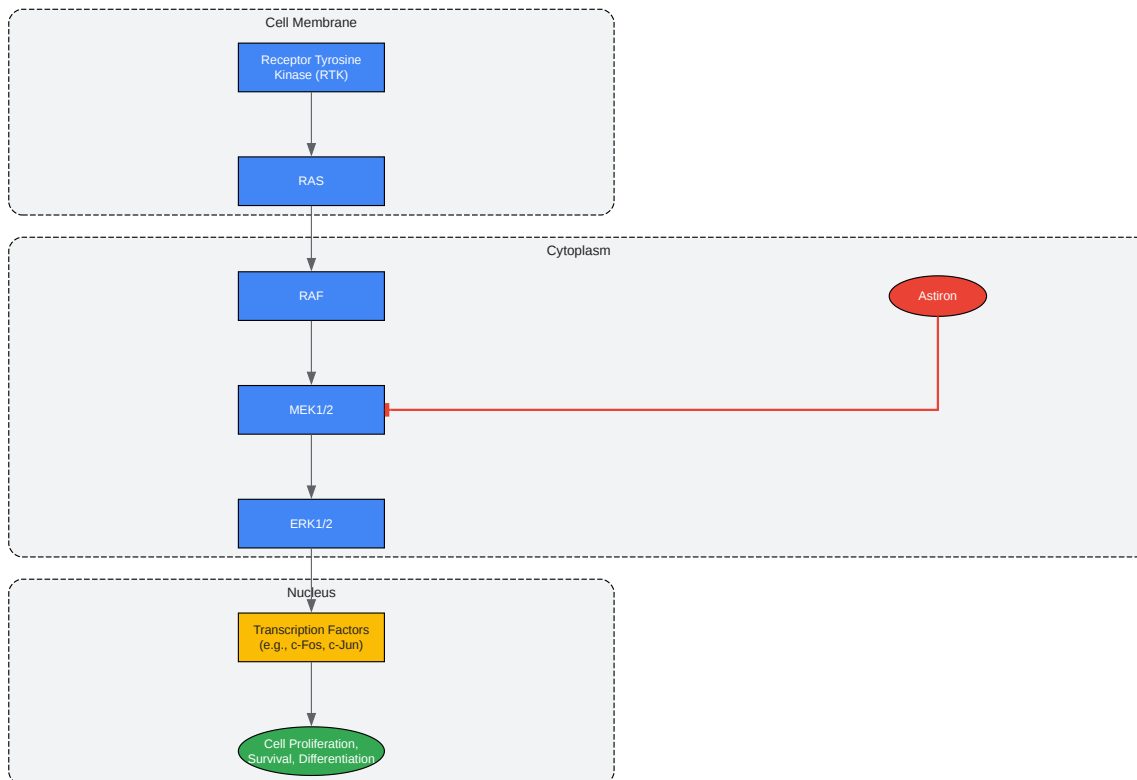
Chemical Properties

While the exact structure of "**Astiron**" is not publicly known, a compound with the same name is listed in chemical databases with the following properties.^{[1][2][3]}

Property	Value	Reference
CAS Number	1620-24-2	[1] [2] [3]
Molecular Formula	C ₂₆ H ₃₃ Cl ₂ N ₃ O ₅	[1] [2] [3]
Molecular Weight	538.46 g/mol	[1] [2]
IUPAC Name	ethyl (2-acetamido-3-(4-(bis(2-chloroethyl)amino)phenyl)propanoyl)-L-tyrosinate	[1]

Mechanism of Action

Astiron is hypothesized to function as a targeted inhibitor of the MAP Kinase Kinase (MEK) enzymes, specifically MEK1 and MEK2. These kinases are central components of the RAS/RAF/MEK/ERK signaling pathway. By binding to and inhibiting MEK1/2, **Astiron** is expected to block the phosphorylation and subsequent activation of ERK1/2, leading to a downstream blockade of cell proliferation and survival signals.



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Figure 1: Proposed MEK Inhibition Pathway of **Astiron**.

Preclinical Data

Biochemical Potency

The inhibitory activity of **Astiron** was assessed against purified, recombinant MEK1 and MEK2 enzymes.

Target	IC50 (nM)
MEK1	5.2
MEK2	7.8

Cellular Potency

The anti-proliferative effects of **Astiron** were evaluated in a panel of human cancer cell lines with known RAS/RAF mutational status.

Cell Line	Mutation	EC50 (nM)
A-375	BRAF V600E	15.6
HCT-116	KRAS G13D	22.4
MCF-7	Wild-Type	>1000

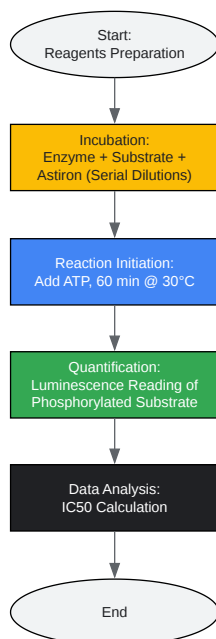
Experimental Protocols

MEK1/2 Kinase Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of **Astiron** against MEK1 and MEK2.

Methodology:

- Recombinant human MEK1 or MEK2 enzyme was incubated with a kinase buffer containing ATP and a specific substrate (e.g., inactive ERK2).
- **Astiron** was added in a series of 10-point, 3-fold serial dilutions.
- The reaction was initiated and allowed to proceed for 60 minutes at 30°C.
- The reaction was terminated, and the amount of phosphorylated ERK2 was quantified using a luminescence-based assay.
- Data were normalized to control (DMSO vehicle) and plotted against the logarithm of **Astiron** concentration. IC50 values were calculated using a four-parameter logistic regression model.



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Figure 2: Workflow for the MEK1/2 Kinase Inhibition Assay.

Cell-Based Proliferation Assay

Objective: To determine the half-maximal effective concentration (EC₅₀) of **Astiron** for inhibiting cell growth.

Methodology:

- Cancer cell lines were seeded in 96-well microplates and allowed to adhere overnight.
- Cells were treated with **Astiron** in a 10-point, 3-fold serial dilution for 72 hours.
- Cell viability was assessed using a resazurin-based reagent, which measures metabolic activity.
- Fluorescence was measured, and the data were normalized to control (DMSO vehicle) wells.
- EC₅₀ values were calculated using a four-parameter logistic regression model.

Conclusion

The data presented in this technical guide indicate that the hypothetical compound, **Astiron**, demonstrates potent and selective inhibition of the MEK1/2 kinases. This biochemical activity translates to effective anti-proliferative effects in cancer cell lines harboring mutations that activate the MAPK pathway. These findings warrant further investigation into the therapeutic potential of **Astiron**.

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References

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- [2. Astiron | C26H33Cl2N3O5 | CID 3083728 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [3. Astiron | CymitQuimica](#) [[cymitquimica.com](https://www.cymitquimica.com)]
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